

# effectiveness of 6-bromohex-2-yne versus other alkenyl bromides

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## Compound Focus: 6-bromohex-2-yne

CAS No.: 55402-12-5

Cat. No.: S2901283

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## Profile of 6-Bromohex-2-yne

**6-Bromohex-2-yne** is a halogenated alkyne with the molecular formula  $C_6H_9Br$ . Its structure features a carbon-carbon triple bond at the 2-position and a bromine atom at the terminal carbon, making it a versatile building block in organic synthesis [1].

- **Molecular Formula:**  $C_6H_9Br$  [1] [2] [3]
- **Molecular Weight:** 161.04 g/mol [1] [2]
- **CAS Number:** 55402-12-5 [1] [2]
- **SMILES:** CC#CCCCBr [1] [3]
- **Key Feature:** The combination of a terminal bromoalkane and an internal alkyne group in one molecule allows for sequential and orthogonal chemical transformations [1].

## Comparative Advantages in Synthesis

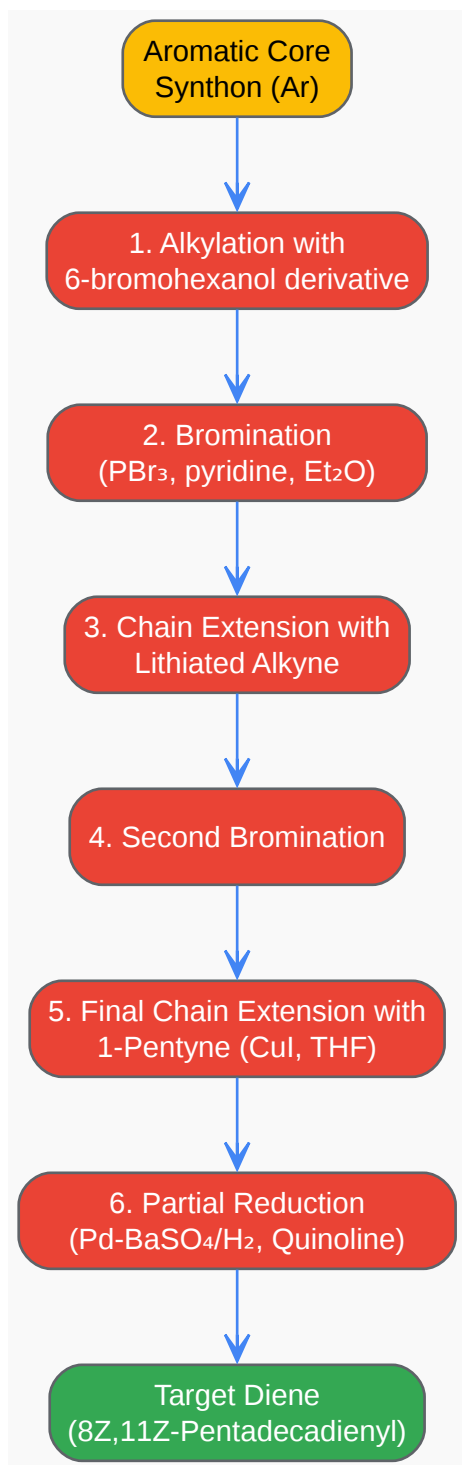
The primary advantage of **6-bromohex-2-yne** over simple alkenyl bromides stems from the distinct reactivity of its alkyne group. The table below summarizes its core applications.

Application	Key Advantage Over Standard Alkenyl Bromides	Key Reaction Types / Utility
<b>Click Chemistry</b> [1]	The terminal alkyne can readily participate in <b>azide-alkyne cycloaddition</b> , efficiently forming 1,2,3-triazoles. This reaction is highly efficient and selective for creating carbon-heteroatom bonds [4].	CuAAC (Copper-catalyzed Azide-Alkyne Cycloaddition)
<b>C-C Coupling Reactions</b> [1]	The bromine atom can be selectively replaced with carbon-containing groups via metal-catalyzed cross-coupling reactions (e.g., Sonogashira, Suzuki).	Palladium/Copper-catalyzed Cross-Coupling
<b>Modular Synthesis</b> [1] [5]	Serves as a <b>molecular building block</b> (synthon) to linearly extend carbon chains and introduce unsaturation with precise control.	Substitution, Addition, Oxidation, Reduction

## Experimental Application in Synthesis

A practical example of its use is documented in the synthesis of polyunsaturated phenolic lipids, which are compounds of biological interest [5]. In this work, a molecule structurally analogous to **6-bromohex-2-yne** was used as a key intermediate to construct a longer carbon chain.

The workflow below illustrates the key steps of this synthetic sequence.



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In this protocol [5]:

- The **bromo** group acts as a superior **leaving group** for nucleophilic substitution, facilitating the connection of the alkyne-containing chain to the aromatic system.

- The **internal alkyne** is later used in a **second chain extension** and is finally partially reduced to the desired **cis-alkene** geometry, which is difficult to achieve with direct alkene chemistry.

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## References

1. Buy 6-bromohex-2-yne | 55402-12-5 [smolecule.com]
2. 55402-12-5 | 6-Bromohex-2-yne [chemscene.com]
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